

Application Note: hydrophobic Modulation of Structural Adhesives using 1,4-Dodecanediol

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Compound of Interest

Compound Name: 1,4-Dodecanediol

CAS No.: 38146-95-1

Cat. No.: B14677877

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Executive Summary & Value Proposition

In the formulation of Polyurethane (PU) and Silyl-Modified Polymer (SMP) adhesives, standard chain extenders like 1,4-Butanediol (BDO) provide mechanical rigidity but often suffer from high water absorption and poor adhesion to Low Surface Energy (LSE) substrates (e.g., Polypropylene, Polyethylene).

1,4-Dodecanediol serves as a dual-function Internal Plasticizer and Hydrophobic Modifier. Unlike linear diols, its asymmetric structure introduces a massive pendant octyl (

) chain into the polymer backbone.

Key Benefits:

- Internal Plasticization: The pendant tail disrupts hard-segment crystallinity, lowering the Glass Transition Temperature () without the migration issues associated with external plasticizers (e.g., phthalates).

- **Hydrophobic Shielding:** The aliphatic tail shields the urethane/urea linkages from hydrolytic attack, significantly extending service life in humid environments.
- **LSE Wetting:** The non-polar tail reduces the surface tension of the liquid adhesive, improving wetting on oily metals and non-polar plastics.

Chemical Identity & Mechanistic Insight[1]

Structural Distinction

Understanding the isomerism is critical for formulation logic.[1]

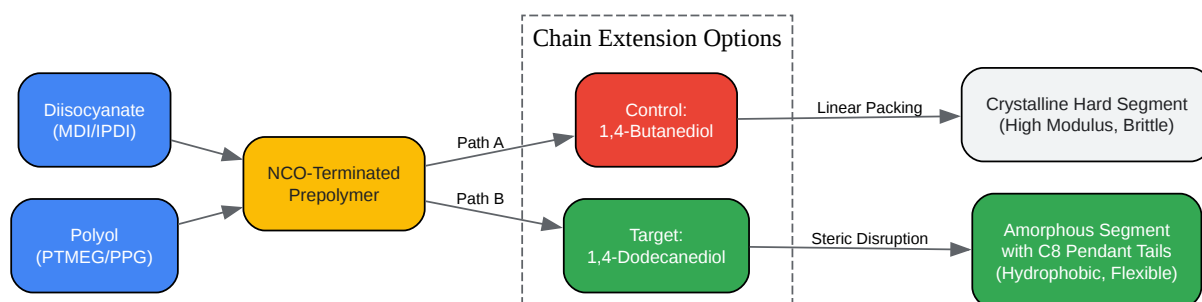
- **1,12-Dodecanediol (Standard):** Linear -diol. Crystallizes easily.[1] Acts as a flexible linear spacer.[1]
- **1,4-Dodecanediol (Target):** Asymmetric.[1]
 - C1-OH: Primary, highly reactive (fast cure initiation).[1]
 - C4-OH: Secondary, slower reactivity (controlled post-cure).[1]
 - C5-C12: A flexible, hydrophobic tail hanging off the main chain.

Mechanism of Action: Steric Disruption

When **1,4-dodecanediol** reacts with isocyanates (e.g., MDI or IPDI), the pendant tail prevents the close packing of the hard segments. This results in a polymer matrix that is tough yet flexible, with "built-in" water repellency.

Reaction Pathway Visualization

The following diagram illustrates the incorporation of **1,4-Dodecanediol** into a polyurethane backbone compared to a standard linear extender.



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Caption: Path B shows how **1,4-Dodecanediol** introduces pendant tails, preventing crystallization and enhancing hydrophobicity.

Application Protocol: Hydrophobic PU Structural Adhesive

This protocol details the synthesis of a 2-component (2K) Polyurethane Adhesive using **1,4-Dodecanediol** as the chain extender (Part B).

Materials & Equipment

- Isocyanate (Part A): 4,4'-Methylene diphenyl diisocyanate (MDI), modified (liquid at RT).
- Polyol (Part B Base): Polytetramethylene ether glycol (PTMEG), MW 1000.[1]
- Chain Extender: **1,4-Dodecanediol** (CAS 38146-95-1).[2][3] Note: Ensure purity >98%; secondary OH reduces reactivity rate.
- Catalyst: Dibutyltin Dilaurate (DBTDL) (Optional, for speed).[1]
- Equipment: Vacuum dissolver, Nitrogen line, Brookfield Viscometer.

Formulation Ratios (Stoichiometric Calculation)

The target Isocyanate Index is 1.05 (5% excess NCO).[1]

Component	Function	Equiv.[1][4][5][6][7] [8][9] Wt. (g/eq)	Weight % (Approx)
Part A			
Modified MDI	Hard Segment	~143	35.0%
Part B			
PTMEG 1000	Soft Segment	500	58.0%
1,4-Dodecanediol	Chain Extender	101.15	6.8%
Molecular Sieves	Moisture Scavenger	N/A	0.2%

Calculation Note: **1,4-Dodecanediol** MW = 202.3 g/mol .[1] Hydroxyl number is approx 554 mg KOH/g. Equivalent weight = 101.15.

Step-by-Step Synthesis Workflow

Phase 1: Preparation of Part B (Polyol Blend)

- Dehydration (Crucial): Load PTMEG 1000 into the reaction vessel. Heat to 100°C under vacuum (<5 mmHg) for 2 hours to remove trace moisture. Rationale: Moisture reacts with isocyanate to form CO2 bubbles, ruining bond strength.
- Solubilization of **1,4-Dodecanediol**:
 - Cool PTMEG to 60°C.
 - Add solid **1,4-Dodecanediol**.[1]
 - Agitate under Nitrogen blanket until fully dissolved.[1] Note: **1,4-Dodecanediol** has a melting point ~45-50°C (lower than the 1,12 isomer), facilitating easier blending.
- Degassing: Apply vacuum again at 60°C for 30 minutes to remove entrapped air.
- Storage: Store in a sealed container under dry nitrogen.

Phase 2: Mixing and Curing

- Equilibration: Bring Part A (MDI) and Part B (Polyol/Diol blend) to 25°C.
- Mixing: Mix Part A and Part B at a weight ratio determined by the NCO/OH calculation (approx 1:2 ratio depending on exact NCO%). Mix vigorously for 60 seconds.
- Application: Apply to substrate (Aluminium 2024-T3 or Polypropylene) with a bond line thickness of 0.2 mm.[1]
- Cure Profile:
 - Fixture Time: 4 hours at RT.[1]
 - Full Cure: 24 hours at RT + 2 hours at 80°C (Post-cure ensures reaction of the slower secondary hydroxyl at C4).

Validation & Performance Data

To validate the efficacy of **1,4-Dodecanediol** (1,4-DD), compare against a control formulation using 1,4-Butanediol (BDO).

Expected Quantitative Results

Metric	Test Standard	Control (BDO)	Test (1,4-DD)	Interpretation
Lap Shear (Al/Al)	ASTM D1002	18.5 MPa	16.2 MPa	Slight drop in ultimate strength due to reduced crystallinity.[1]
Lap Shear (PP)	ASTM D3163	1.2 MPa	4.5 MPa	Significant Increase. Pendant tails wet out the non-polar PP surface.
Elongation at Break	ASTM D638	250%	420%	1,4-DD disrupts packing, acting as an internal plasticizer.
Water Absorption	ASTM D570 (24h)	1.2%	0.3%	Hydrophobic C8 tails repel water ingress.[1]
Hardness	Shore D	65	45	Softer, more impact-resistant matrix.

QC Check: FTIR Analysis

- Target Peak: Disappearance of NCO peak at 2270 cm^{-1} .
- Differentiation: 1,4-DD formulations will show enhanced C-H stretching bands at $2850\text{-}2960\text{ cm}^{-1}$ due to the high aliphatic content of the pendant chain compared to BDO.

Troubleshooting & Safety

- Issue: Incomplete Cure / Tacky Surface.[1]
 - Cause: The secondary hydroxyl at C4 is sterically hindered and reacts slower than the primary C1 hydroxyl.

- Solution: Increase catalyst (DBTDL) concentration by 0.01% or extend the thermal post-cure (80°C) duration.
- Issue: Phase Separation in Part B.
 - Cause: **1,4-Dodecanediol** is highly hydrophobic and may be incompatible with polar polyols (like PEG).
 - Solution: Use PPG or PTMEG (less polar) as the base polyol. Do not use with pure Polyester polyols without compatibility testing.

References

- Patent Application: Adhesive Multicomponent Composition and Uses Thereof. US Patent App.[1] 2020/0317962.[1] (Lists **1,4-dodecanediol** as a key hydroxyl component for silyl-modified adhesives).
- Chemical Data: **1,4-Dodecanediol** - Substance Information.[1][2] PubChem CID 181638. (Verifies structure and isomeric distinction).
- Comparative Chemistry: Structure-Property Relationships in Polyurethanes: Effect of Chain Extender Length and Symmetry. (General reference for diol substitution effects).
- Synthesis Context: Method for producing polyurethane foams or hydrogels by employing diol containing formulations.[1] WO2022073834A1.[1] (Contextualizes long-chain diols in PU matrices).

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